Technical Whitepaper: Physicochemical Profiling and Synthesis of 2-(4-Chlorophenyl)furan

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Compound of Interest	
Compound Name:	*2-(4-Chlorophenyl)furan*
CAS No.:	*17221-37-3*
Cat. No.:	*B2656800*

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Executive Summary

2-(4-Chlorophenyl)furan is a functionalized heteroaromatic scaffold widely utilized in medicinal chemistry as a pharmacophore for tubulin polymerization inhibitors and anti-inflammatory agents. Its structural rigidity and electronic properties make it a valuable building block for structure-activity relationship (SAR) studies. This guide provides a definitive reference for its physical constants, validated synthetic protocols, and quality control parameters.

Physicochemical Properties

The following data represents the standard physicochemical profile for high-purity (>98%) samples.

Table 1: Core Physical Constants

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Property	Specification	Notes
CAS Number	17221-37-3	Unique Identifier
Molecular Formula	$C_{10}H_7ClO$	
Molecular Weight	178.62 g/mol	
Physical Appearance	White to pale yellow crystalline solid	Color may darken upon oxidation
Melting Point	58 – 60 °C	Sharp transition indicates high purity
Solubility	Soluble in $CHCl_3$, DMSO, MeOH, EtOAc	Insoluble in water
Storage	2–8 °C, Inert atmosphere (Ar/N_2)	Light sensitive

Synthetic Pathways & Experimental Protocols

The most robust and scalable method for synthesizing **2-(4-Chlorophenyl)furan** is the Suzuki-Miyaura Cross-Coupling reaction. This pathway offers high regioselectivity and mild conditions compared to direct arylation methods.

Reaction Logic

The synthesis involves the coupling of 2-bromofuran with 4-chlorophenylboronic acid catalyzed by Palladium(0). The choice of base and solvent system is critical to minimize protodeboronation side reactions.

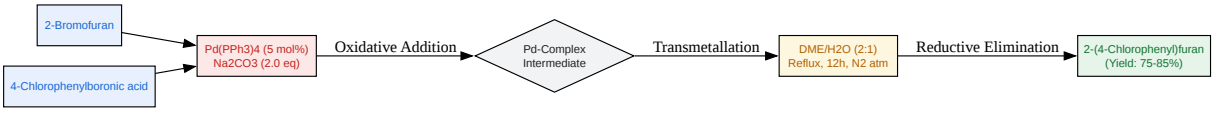

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Figure 1: Mechanistic workflow for the Suzuki-Miyaura synthesis of **2-(4-Chlorophenyl)furan**.

Detailed Experimental Protocol

Objective: Synthesis of **2-(4-Chlorophenyl)furan** on a 10 mmol scale.

Reagents:

- 2-Bromofuran (1.47 g, 10 mmol)
- 4-Chlorophenylboronic acid (1.72 g, 11 mmol)
- Tetrakis(triphenylphosphine)palladium(0) ($Pd(PPh_3)_4$) (0.58 g, 0.5 mmol)
- Sodium Carbonate (Na_2CO_3) (2.12 g, 20 mmol)
- Solvents: Dimethoxyethane (DME, 40 mL) / Water (20 mL)

Procedure:

- Degassing: In a three-neck round-bottom flask, combine DME and water. Degas the solvent mixture by bubbling nitrogen for 20 minutes to remove dissolved oxygen (critical to prevent catalyst deactivation).
- Addition: Add 2-bromofuran, 4-chlorophenylboronic acid, and Na_2CO_3 to the flask under a nitrogen stream.
- Catalyst Introduction: Add $Pd(PPh_3)_4$ quickly to the mixture. The solution typically turns yellow/orange.
- Reaction: Heat the mixture to reflux (approx. 85 °C) under nitrogen for 12 hours. Monitor progress via TLC (Hexane/EtOAc 9:1); the product spot will be less polar than the starting bromide.
- Work-up: Cool to room temperature. Dilute with ethyl acetate (50 mL) and wash with water (2 x 30 mL) followed by brine (30 mL).

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- Drying: Dry the organic layer over anhydrous $MgSO_4$, filter, and concentrate under reduced pressure.
- Purification: Purify the crude residue via flash column chromatography using silica gel (Eluent: 100% Hexanes to 95:5 Hexanes/EtOAc).
- Isolation: Collect fractions containing the product and evaporate to yield a white to pale yellow crystalline solid.

Characterization & Validation

To ensure scientific integrity, the synthesized compound must meet the following spectral criteria.

Nuclear Magnetic Resonance (NMR)

Data derived from high-field instrumentation (400 MHz, $CDCl_3$) confirms the structure.

Nucleus	Shift (δ, ppm)	Multiplicity	Assignment
^1H NMR	7.62 – 7.59	Multiplet (2H)	Phenyl (ortho)
7.48 – 7.47	Multiplet (1H)	Furan (C5-H)	
7.37 – 7.34	Multiplet (2H)	Phenyl (meta)	
6.65 – 6.64	Multiplet (1H)	Furan (C3-H)	
6.49 – 6.48	Multiplet (1H)	Furan (C4-H)	
^{13}C NMR	153.0	Quaternary	Furan (C2)
133.0	Quaternary	Phenyl (C-Cl)	
129.4	CH	Phenyl	
125.1	CH	Phenyl	
111.9	CH	Furan (C3)	
105.5	CH	Furan (C4)	

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Quality Control (QC) Logic

- Purity Check: HPLC analysis (C18 column, Acetonitrile/Water gradient) should show a single peak >98% area.
- Identity Confirmation: Mass Spectrometry (GC-MS or ESI-MS) must show a molecular ion peak [M+] at m/z 178.0. The isotopic pattern should reflect the presence of one chlorine atom (3:1 ratio for M and M+2).

Applications in Drug Development

2-(4-Chlorophenyl)furan serves as a bioisostere for biaryl systems in medicinal chemistry.

- Tubulin Inhibition: The scaffold mimics the A-ring of colchicine, allowing it to bind to the colchicine-binding site on tubulin, disrupting microtubule dynamics in cancer cells.
- Metabolic Stability: The chlorine substituent at the para-position blocks metabolic oxidation (P450 metabolism) at the most reactive phenyl site, enhancing the half-life of the drug candidate.

References

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